

A Comparative Guide to the In Vitro and In Vivo Effects of Nardosinonediol

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Compound of Interest

Compound Name: Nardosinonediol

Cat. No.: B15137959

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This guide provides a comparative analysis of the reported in vitro and in vivo effects of **Nardosinonediol**, a bioactive sesquiterpenoid. Due to the limited direct research on **Nardosinonediol**, this guide draws heavily on the extensive studies of its parent compound, Nardosinone. Emerging evidence suggests that Nardosinone readily converts to **Nardosinonediol** under conditions that can mimic the physiological environment, indicating that the biological activities observed for Nardosinone in vivo may be significantly influenced by **Nardosinonediol**.^{[1][2][3]}

Correlation Between In Vitro and In Vivo Effects

A direct correlation between the in vitro and in vivo effects of **Nardosinonediol** is hypothesized based on the activities of its precursor, Nardosinone. In vitro, Nardosinone demonstrates potent anti-inflammatory and neuroprotective properties, which are mirrored in various in vivo models. This suggests that **Nardosinonediol**, as a likely active metabolite, contributes significantly to these therapeutic outcomes.

In Vitro and In Vivo Comparison of Anti-inflammatory and Neuroprotective Effects

While direct comparative studies on **Nardosinonediol** are not yet available, the following tables summarize the key findings for Nardosinone, which is expected to have a similar, if not

identical, biological activity profile to **Nardosinonediol**.

Anti-inflammatory Effects

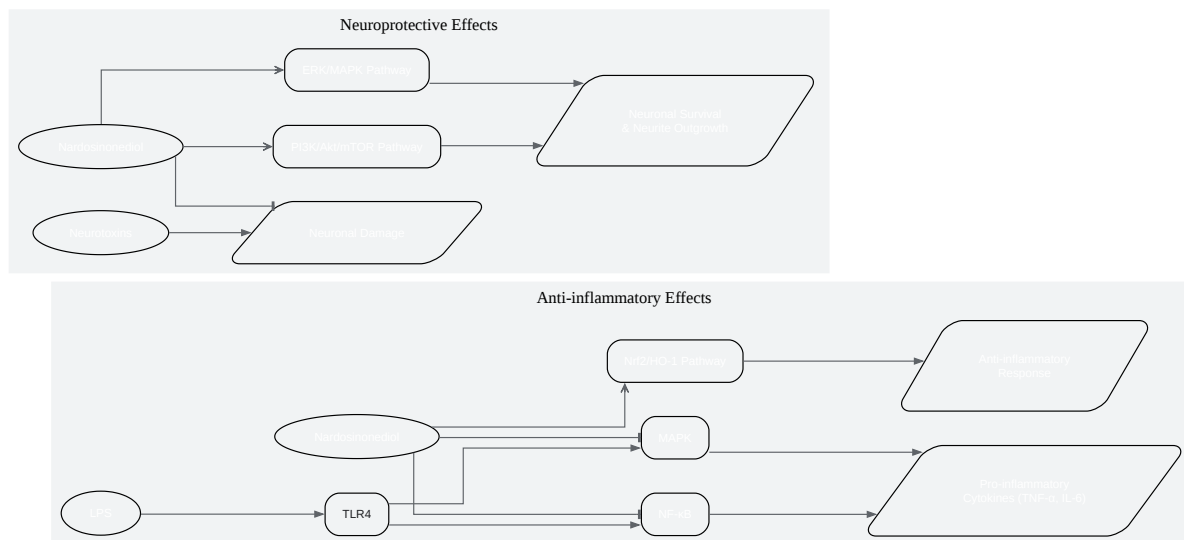
In Vitro Model	Key Findings for Nardosinone	In Vivo Model	Key Findings for Nardosinone
Lipopolysaccharide (LPS)-stimulated RAW 264.7 murine macrophages	Inhibition of nitric oxide (NO), prostaglandin E2 (PGE2), and pro-inflammatory cytokines (TNF- α , IL-1 β , IL-6) production. [2][4]	Carrageenan-induced paw edema in rodents	Reduction in paw edema volume. [5][6][7]
LPS-stimulated BV-2 microglial cells	Suppression of M1 pro-inflammatory markers and promotion of M2 anti-inflammatory phenotype. [8][9]	Xylene-induced ear edema in mice	Decrease in ear swelling. [10]

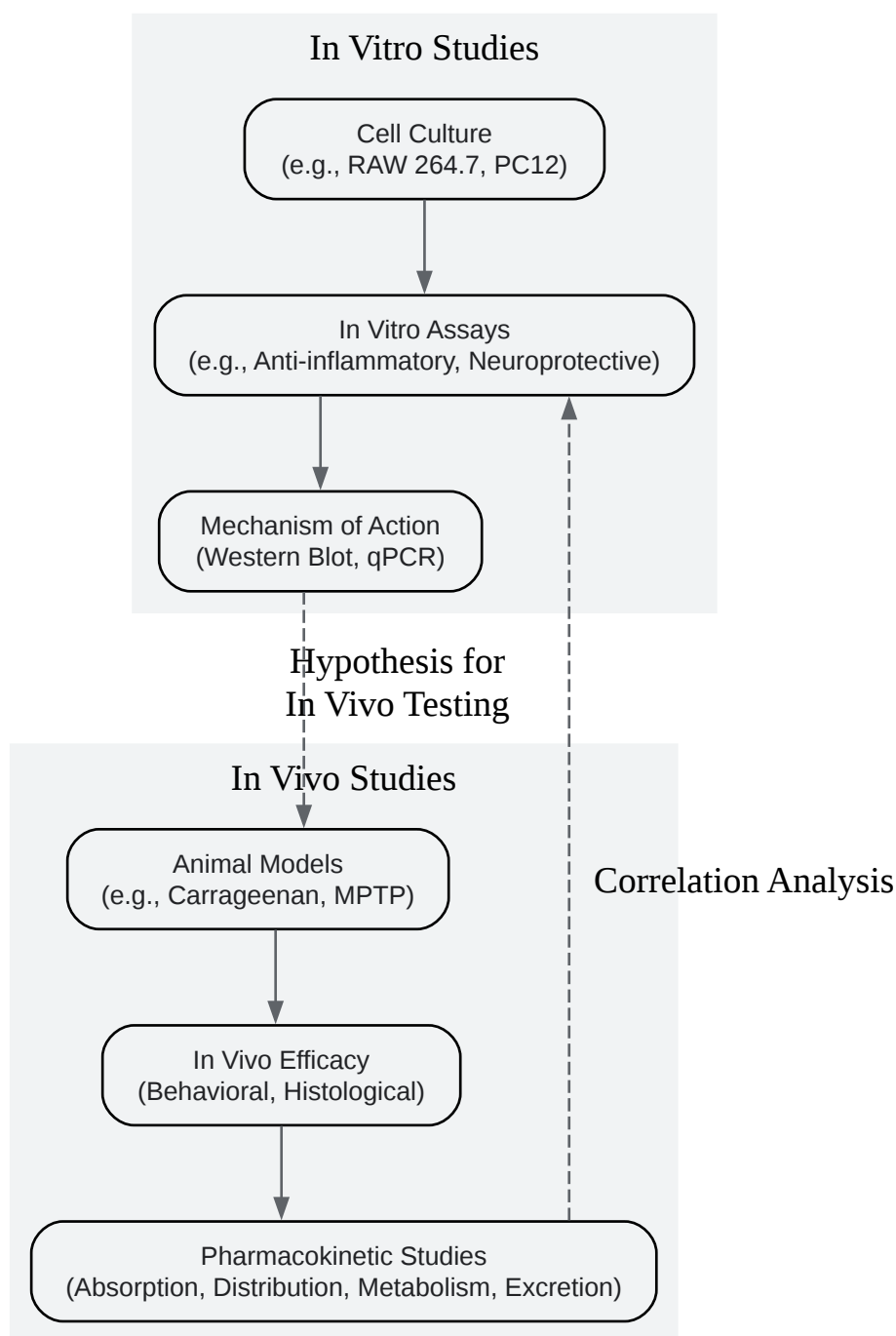
Neuroprotective Effects

In Vitro Model	Key Findings for Nardosinone	In Vivo Model	Key Findings for Nardosinone
PC12D cells	Enhancement of neurite outgrowth, suggesting a role in neuronal differentiation and repair. [11][12]	1-Methyl-4-phenyl-1,2,3,6-tetrahydropyridine (MPTP)-induced mouse model of Parkinson's disease	Amelioration of motor deficits and protection of dopaminergic neurons. [1][8][9][13][14][15][16]
Oxidative stress-induced neuronal cell models	Protection against cell death induced by agents like 6-hydroxydopamine (6-OHDA). [17][18]	Rotenone-induced mouse model of Parkinson's disease	Improvement in motor and cognitive impairments. [1][19]

Signaling Pathways

The anti-inflammatory and neuroprotective effects of Nardosinone, and likely **Nardosinonediol**, are mediated through the modulation of several key signaling pathways.





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